

pentakis(dimethylamino)tantalum vapor pressure

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Pentakis(dimethylamino)tantalum(V)

CAS No.: 19824-59-0

Cat. No.: S1480260

Get Quote

Thermodynamic Data for PDMAT

The following table summarizes the quantitative data available from the National Institute of Standards and Technology (NIST) for PDMAT:

Parameter	Value	Units	Method	Reference
Enthalpy of Sublimation ($\Delta_{\text{sub}}H^\circ$)	21.3 \pm 2.4	kcal/mol	RSC (Reactive Solution Calorimetry)	Adedeji, Cavell, et al., 1979 [1]

This enthalpy of sublimation is a critical value for estimating vapor pressure using the **Clausius-Clapeyron relation**. The vapor pressure at a given temperature (T) can be described by the equation:

$$\ln(P) = -\frac{\Delta H_{\text{sub}}}{R} \cdot \frac{1}{T} + C$$

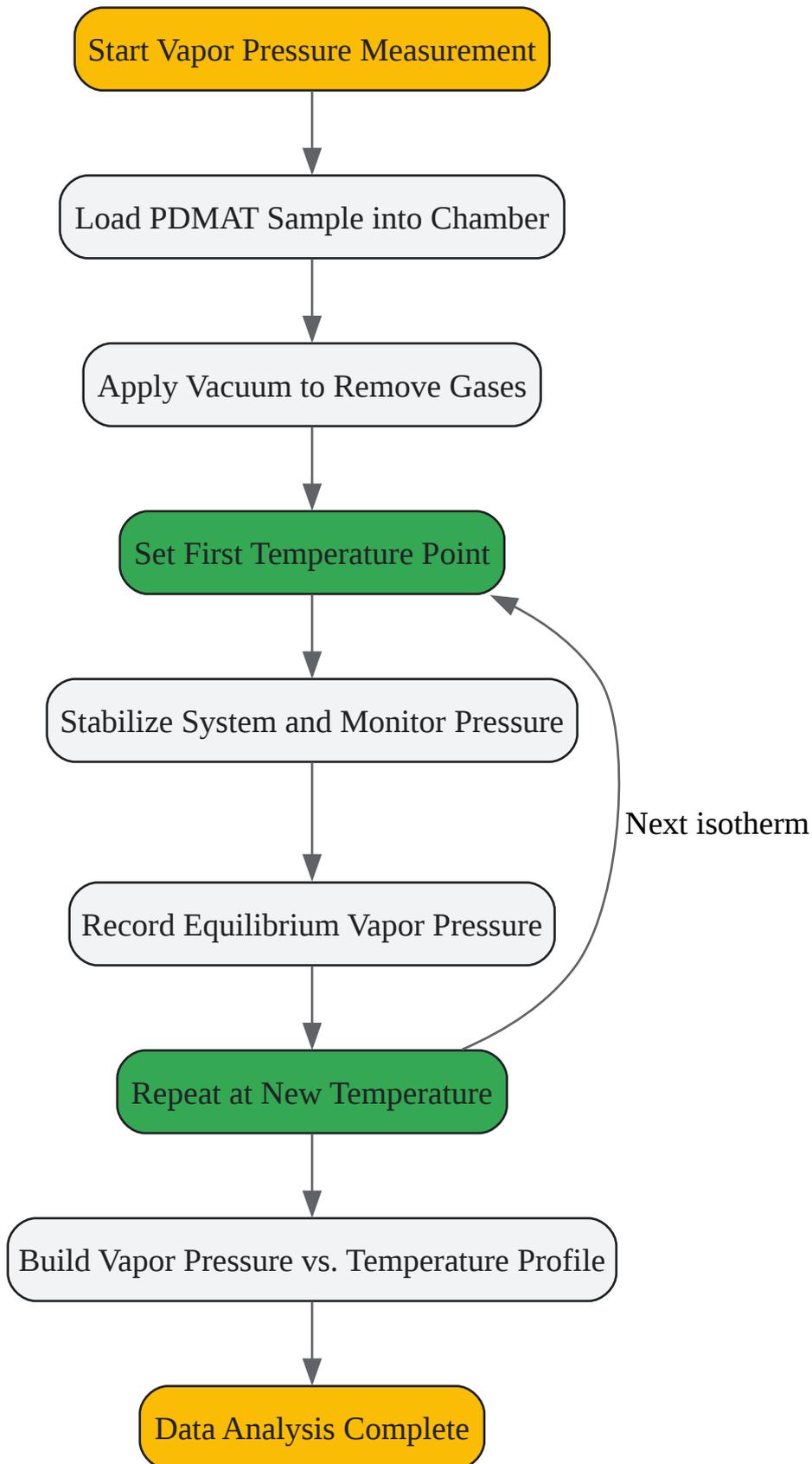
Where (P) is the vapor pressure, (ΔH_{sub}) is the enthalpy of sublimation, (R) is the gas constant, and (C) is an integration constant.

Experimental Measurement Context

A scientific study [2] details a system for measuring the vapor pressure of low-volatility precursors like PDMAT, though it does not publish the raw data. The experimental protocol involves:

- **Sample Preparation:** The solid PDMAT sample is placed in a test chamber under an inert atmosphere, and vacuum is applied to remove any dissolved process gases [2].
- **Pressure Measurement:** The sample chamber, housed within a temperature-controlled oven, is connected to a vacuum manifold equipped with a Baratron capacitance manometer gauge for high-accuracy pressure measurement [2].
- **Isothermal Stabilization:** The system is stabilized at a set temperature, and pressure readings are taken over several minutes. A key part of the protocol is waiting for the pressure to plateau, ensuring the reading represents the true equilibrium vapor pressure and is not skewed by outgassing [2].
- **Data Collection:** This process is repeated at different temperatures to build a vapor pressure vs. temperature profile [2].

The workflow for this method is summarized below:



[Click to download full resolution via product page](#)

Key Properties and Handling of PDMAT

PDMAT ($\text{Ta}(\text{NMe}_2)_5$) is an organotantalum compound critical for depositing tantalum-containing thin films in the semiconductor industry [3]. Its properties necessitate careful handling:

- **Appearance and State:** Light yellow to orange solid powder at room temperature [3].
- **Reactivity:** Highly sensitive to air and moisture, requiring storage and handling in an inert atmosphere (e.g., in a glovebox or sealed bubbler) [3].
- **Primary Use:** Serves as a precursor for Chemical Vapor Deposition (CVD) and Atomic Layer Deposition (ALD) to create tantalum nitride or tantalum oxide barrier layers [3].

How to Proceed for More Data

The enthalpy of sublimation from NIST is a valuable data point, but building a full vapor pressure curve requires additional information. Here are suggestions for obtaining more comprehensive data:

- **Consult Manufacturers:** Directly contact chemical suppliers specializing in CVD/ALD precursors (like Ereztech) [3], as they often perform in-house characterization and may provide technical data sheets upon request.
- **Search Technical Patents:** Review semiconductor processing patents [4] which sometimes include detailed precursor properties not found in journal articles.
- **Perform Calculations:** Use the provided enthalpy of sublimation and seek a known vapor pressure data point at a specific temperature to solve for the constant (C) in the Clausius-Clapeyron equation.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Tantalum, pentakis(dimethylamino)- - the NIST WebBook [webbook.nist.gov]
2. Vapour pressure measurement of low volatility precursors [sciencedirect.com]
3. PDMAT (Pentakis(dimethylamino)tantalum(V) CAS 19824- ... [ereztech.com]

4. Method and apparatus of generating PDMAT precursor [patents.google.com]

To cite this document: Smolecule. [pentakis(dimethylamino)tantalum vapor pressure]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1480260#pentakis-dimethylamino-tantalum-vapor-pressure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com